

An In-depth Technical Guide to 3,6-Dichlorotrimellitic Acid

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Compound of Interest

Compound Name: 3,6-Dichlorotrimellitic acid

CAS No.: 137071-78-4

Cat. No.: B559625

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CAS Number: 137071-78-4 Molecular Formula: $C_9H_4Cl_2O_6$ Molecular Weight: 279.03 g/mol

This technical guide provides a comprehensive overview of **3,6-Dichlorotrimellitic acid**, a key chemical intermediate. The information is tailored for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Chemical Properties and Data

3,6-Dichlorotrimellitic acid is a chlorinated aromatic tricarboxylic acid. Its structure consists of a benzene ring substituted with two chlorine atoms and three carboxylic acid groups. This substitution pattern imparts specific chemical properties that make it a valuable precursor in the synthesis of various functional molecules.

Table 1: Physicochemical Properties of **3,6-Dichlorotrimellitic Acid**

Property	Value	Source
IUPAC Name	3,6-dichlorobenzene-1,2,4-tricarboxylic acid	PubChem[1]
Synonyms	1,2,4-Benzenetricarboxylic acid, 3,6-dichloro-; 3,6-Dichloro-1,2,4-benzenetricarboxylic acid	PubChem[1]
Appearance	White powder	Adipogen[2], Chemodex[3]
Solubility	Soluble in DMSO	Adipogen[2]
Stability	Stable for at least 2 years when stored at room temperature, protected from light and moisture.	Chemodex[3], Adipogen[2]

Table 2: Computed Physicochemical Properties of **3,6-Dichlorotrimellitic Acid**

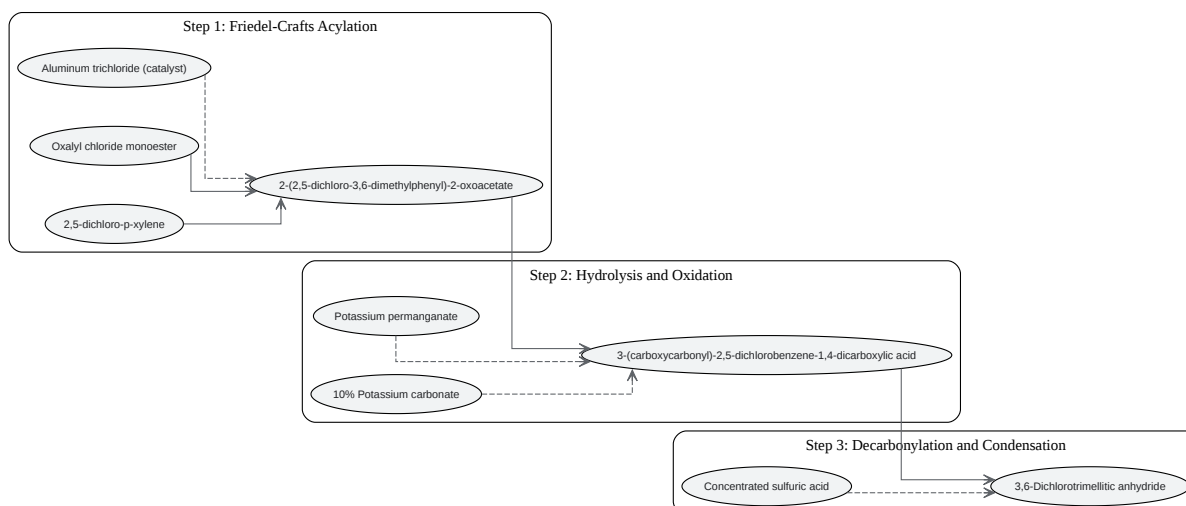
Property	Value	Source
XLogP3	1.8	PubChem[1]
Hydrogen Bond Donor Count	3	PubChem[1]
Hydrogen Bond Acceptor Count	6	PubChem[1]
Rotatable Bond Count	3	PubChem[1]
Exact Mass	277.938493	PubChem[1]
Topological Polar Surface Area	112 Å ²	PubChem[1]

Synthesis and Experimental Protocols

The primary route to **3,6-Dichlorotrimellitic acid** involves the synthesis of its anhydride, 3,6-Dichlorotrimellitic anhydride, followed by hydrolysis. A detailed synthetic procedure for the anhydride is outlined in patent CN116606271B[4].

Synthesis of 3,6-Dichlorotrimellitic Anhydride

The synthesis of 3,6-Dichlorotrimellitic anhydride can be achieved through a multi-step process starting from 2,5-dichloro-p-xylene. The general workflow is depicted below.



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Synthesis workflow for 3,6-Dichlorotrimellitic anhydride.

Experimental Protocol for 3,6-Dichlorotrimellitic Anhydride Synthesis (Adapted from CN116606271B)[4]:

- Friedel-Crafts Acylation: 2,5-dichloro-p-xylene is reacted with an oxalyl chloride monoester in the presence of aluminum trichloride as a catalyst to yield a 2-(2,5-dichloro-3,6-dimethylphenyl)-2-oxoacetate derivative. The reaction temperature is maintained between 35-75°C.
- Hydrolysis and Oxidation: The resulting ester is hydrolyzed using a 10% aqueous solution of potassium carbonate at 50-80°C. Following complete hydrolysis, the intermediate is oxidized with potassium permanganate to form 3-(carboxycarbonyl)-2,5-dichlorobenzene-1,4-dicarboxylic acid.
- Decarbonylation and Condensation: The dicarboxylic acid intermediate is then treated with concentrated sulfuric acid at a temperature of 110-130°C. This step results in decarbonylation and condensation to yield 3,6-Dichlorotrimellitic anhydride. The crude product is precipitated by pouring the reaction mixture into ice, followed by extraction with ethyl acetate, drying, and solvent removal. The solid is then triturated with heptane and dried under vacuum.

Hydrolysis to 3,6-Dichlorotrimellitic Acid

The hydrolysis of the anhydride to the corresponding tricarboxylic acid is a standard procedure.

General Experimental Protocol for Hydrolysis:

- 3,6-Dichlorotrimellitic anhydride is dissolved in a suitable solvent, such as a mixture of an organic solvent and water.
- The solution is heated to reflux for a period sufficient to ensure complete hydrolysis. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure to yield the crude **3,6-Dichlorotrimellitic acid**.
- The crude product can be purified by recrystallization from an appropriate solvent system.

Spectral Data

While experimental spectral data for **3,6-Dichlorotrimellitic acid** is not readily available in the searched literature, typical spectral characteristics for aromatic carboxylic acids can be inferred.

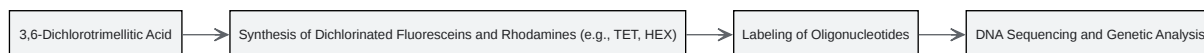
Table 3: Expected Spectral Characteristics

Technique	Expected Features
^1H NMR	Aromatic proton signal(s) in the downfield region (typically 7-8.5 ppm). Broad signals for the carboxylic acid protons, which may be exchangeable with D_2O .
^{13}C NMR	Signals for the aromatic carbons, with those attached to chlorine and carboxylic acid groups being significantly shifted. Carbonyl carbon signals in the downfield region (typically 165-185 ppm).
IR Spectroscopy	A broad O-H stretching band for the carboxylic acid groups (around $2500\text{-}3300\text{ cm}^{-1}$). A strong C=O stretching band for the carbonyl groups (around 1700 cm^{-1}). C-Cl stretching bands in the fingerprint region.
Mass Spectrometry	A molecular ion peak corresponding to the mass of the compound, along with characteristic fragmentation patterns, including the loss of water and carbon dioxide.

Applications in Research and Drug Development

The primary application of **3,6-Dichlorotrimellitic acid** is as a key precursor in the synthesis of dichlorinated fluorescent dyes, such as tetrachlorofluorescein (TET) and hexachlorofluorescein (HEX)[4]. These dyes are widely used for labeling oligonucleotides for applications in DNA sequencing and genetic analysis. The chlorine substituents on the fluorescein core modify the

spectral properties of the dye, providing distinct excitation and emission wavelengths that are crucial for multiplex detection.



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Application of **3,6-Dichlorotrimellitic acid** in biotechnology.

Biological Activity and Toxicology

There is currently no direct information available in the scientific literature regarding the specific biological activity or signaling pathways of **3,6-Dichlorotrimellitic acid** itself. Its primary role is that of a synthetic building block.

However, studies on related chlorinated aromatic carboxylic acids, such as chlorobenzoic acids, have been conducted to assess their toxicity. For instance, 4-chlorobenzoic acid has been classified as moderately hazardous and has shown organotoxic effects, particularly on the hepatorenal system in animal studies[1][5][6]. It is important to note that the toxicity of a compound is highly dependent on its specific structure, and direct extrapolation of toxicity data from simpler analogs to **3,6-Dichlorotrimellitic acid** should be done with caution. As a chlorinated aromatic compound, appropriate safety precautions should be taken during handling.

Safety and Handling

As with any chemical compound, **3,6-Dichlorotrimellitic acid** should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

3,6-Dichlorotrimellitic acid is a valuable chemical intermediate with a well-defined role in the synthesis of fluorescent dyes for biotechnological applications. While its own biological activity is not yet characterized, its utility as a precursor for functional molecules is well-established.

Further research into the physicochemical properties and potential biological effects of this compound and its derivatives could open up new avenues for its application in medicinal chemistry and materials science.

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